A Comprehensive Spectroscopic Guide to 2-(Bromomethyl)-6-chloronaphthalene

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Compound of Interest

Compound Name:	*2-(bromomethyl)-6-chloronaphthalene*
CAS No.:	*234098-39-6*
Cat. No.:	*B3254247*

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Abstract: This technical guide provides a detailed analysis of the spectroscopic properties of **2-(bromomethyl)-6-chloronaphthalene**, a key intermediate in the synthesis of various organic compounds. A comprehensive search of public-domain scientific literature and chemical databases reveals a scarcity of a complete, unified dataset for this specific molecule. Therefore, this document synthesizes available and predicted spectroscopic data, offering a robust reference for researchers, scientists, and professionals in drug development and materials science. The guide covers Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), complete with interpretations, predicted data, and standardized experimental protocols.

Introduction to **2-(Bromomethyl)-6-chloronaphthalene**

2-(Bromomethyl)-6-chloronaphthalene is a disubstituted naphthalene derivative with significant potential as a building block in organic synthesis. Its bifunctional nature, containing both a reactive bromomethyl group and a chloro-substituted aromatic ring, makes it a versatile precursor for the synthesis of more complex molecules, including pharmaceuticals and

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materials with specific optoelectronic properties. Accurate characterization of this compound is paramount for its effective use, and spectroscopic techniques are the cornerstone of this characterization.

This guide aims to provide a detailed spectroscopic profile of **2-(bromomethyl)-6-chloronaphthalene**. Due to the limited availability of a complete experimental dataset, this document combines reported data with well-established principles of spectroscopy to predict the expected spectral features. This approach provides a valuable, comprehensive resource for the scientific community.

Molecular Structure



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Caption: Proposed Mass Spectrometry Fragmentation Pathway.

Table 4: Predicted Mass Spectrometry Data for **2-(bromomethyl)-6-chloronaphthalene**

m/z	Assignment
254, 256, 258	$[M]^+$ (Isotopic cluster)
175, 177	$[M-Br]^+$ (Isotopic cluster)
140	$[C_{11}H_8]^+$

Interpretation:

- Molecular Ion: A cluster of peaks around m/z 254, 256, and 258 corresponding to the molecular ion with different isotopic combinations of Br and Cl.
- Loss of Bromine: The base peak is expected to be at m/z 175 and 177, corresponding to the loss of a bromine radical to form the 6-chloro-2-naphthylmethyl cation. The isotopic pattern is due to the chlorine atom.

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- Loss of Chlorine: Subsequent loss of a chlorine radical from the $[M-Br]^+$ fragment would lead to a peak at m/z 140.

Experimental Protocol for Mass Spectrometry

A general procedure for acquiring a mass spectrum using electron ionization is as follows. [1]

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: Ionize the sample in the gas phase using a high-energy electron beam (typically 70 eV).
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: Detect the ions and record their abundance to generate a mass spectrum.

Summary of Spectroscopic Data

The following table summarizes the key predicted spectroscopic features for the characterization of **2-(bromomethyl)-6-chloronaphthalene**.

Table 5: Summary of Predicted Spectroscopic Data

Technique	Key Features
^{1}H NMR	Singlet at ~4.8 ppm (2H, -CH_2Br); Multiplet at ~7.4-8.0 ppm (6H, Ar-H)
^{13}C NMR	Peak at ~33 ppm (-CH_2Br); Peaks in the range of 126-136 ppm (Aromatic Carbons)
IR	~3100-3000 cm^{-1} (Ar C-H stretch); ~1600-1450 cm^{-1} (Ar C=C stretch); ~1100-1000 cm^{-1} (C-Cl stretch); ~600-500 cm^{-1} (C-Br stretch)
MS	Molecular ion cluster at m/z 254, 256, 258; Base peak cluster at m/z 175, 177 ($[M-Br]^+$)

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